

Roxatidine Degradation Kinetics and Stabilization

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Roxatidine

CAS No.: 78273-80-0

Cat. No.: S579432

Get Quote

The table below summarizes quantitative data on **roxatidine** stability under different conditions.

Condition / Parameter	Value / Description	Significance / Implication
Degradation in UV/NH₂Cl System [1]		
Pseudo-first-order rate constant (k')	0.027 min ⁻¹	Indicates relatively fast degradation under these oxidative conditions.
Second-order rate constant with ·OH (k _{OH})	6.6 × 10 ⁹ M ⁻¹ ·s ⁻¹	High reactivity with highly reactive hydroxyl radicals.
Second-order rate constant with Cl· (k _{Cl})	1.7 × 10 ⁹ M ⁻¹ ·s ⁻¹	Significant reactivity with reactive chlorine species.
Second-order rate constant with ·NO (k _{NO})	1.1 × 10 ⁴ M ⁻¹ ·s ⁻¹	Low reactivity with nitric oxide radicals.

Stabilization in Lyophilized

Condition / Parameter	Value / Description	Significance / Implication
Formulation [2]		
Effective Stabilizers	Glycine, Glutamic Acid, Aspartic Acid	These amino acids act as drug carriers and stabilizers in a solid dosage form (lyophilized powder), preventing hydrolysis.
Degradation by Hydrolysis [2]	Susceptible	Roxatidine acetate hydrochloride can break down in the presence of water, justifying the use of a solid, freeze-dried formulation for stability.

Experimental Protocols for Stability Assessment

Here are methodologies you can use to evaluate **roxatidine** stability in your experiments.

Forced Degradation via UV/Chloramine (UV/NH₂Cl) System

This protocol assesses the oxidative stability of **roxatidine** and identifies degradation products [1].

- **Reagent Preparation:** Prepare a 3 mM chloramine (NH₂Cl) stock solution by mixing NaClO and NH₄Cl at a molar ratio (N:Cl) of 1.2:1 in pH 8.5 buffer. Stir for >40 minutes in the dark, then let stand for 1 hour before use.
- **Experimental Setup:** Conduct experiments in a quartz reactor. Prepare a **roxatidine** solution (e.g., 1 µM) in a suitable buffer. Add the NH₂Cl stock to initiate the reaction.
- **UV Irradiation:** Expose the solution to UV light at 254 nm. A low-pressure mercury lamp can be used as the UV source.
- **Sample Analysis:** At regular time intervals, collect samples and immediately quench the reaction (e.g., with sodium thiosulfate). Analyze the samples using High-Performance Liquid Chromatography (HPLC) to determine the remaining concentration of **roxatidine** and identify degradation products, potentially with HPLC-MS.

Formulation Stabilization for Aqueous Solutions

This method describes developing a stable formulation by creating a lyophilized (freeze-dried) powder to be reconstituted with water before use [2].

- **Solution Preparation:** Dissolve **roxatidine** acetate hydrochloride and one or more stabilizers (glycine, glutamic acid, or aspartic acid) in an aqueous solution (e.g., with hydrochloric acid to adjust pH if needed). Stir until fully dissolved.
- **Filtration & Sterilization:** Filter the solution through a 0.22 μm microporous membrane.
- **Freeze-Drying (Lyophilization):** Load the filtered solution into vials and freeze. Place the vials in a freeze-dryer. The specific freezing, primary drying (sublimation), and secondary drying (desorption) parameters (temperature, time, vacuum pressure) must be determined and optimized for the formulation.
- **Quality Control:** After lyophilization, test the final powder for appearance, purity, and moisture content. The powder should be reconstituted with a specified volume of water immediately before use.

Frequently Asked Questions (FAQs)

What are the major factors causing roxatidine degradation in solution? **Roxatidine** is primarily degraded by two pathways [2] [1]:

- **Oxidation:** It is highly susceptible to reactive oxygen and chlorine species (e.g., $\cdot\text{OH}$, $\text{Cl}\cdot$), especially in processes like UV/chloramine disinfection.
- **Hydrolysis:** It can break down in aqueous environments over time.

How can I prepare a stable aqueous solution of roxatidine for lab experiments? For maximum stability, do not store **roxatidine** in a ready-to-use aqueous solution. Instead [2]:

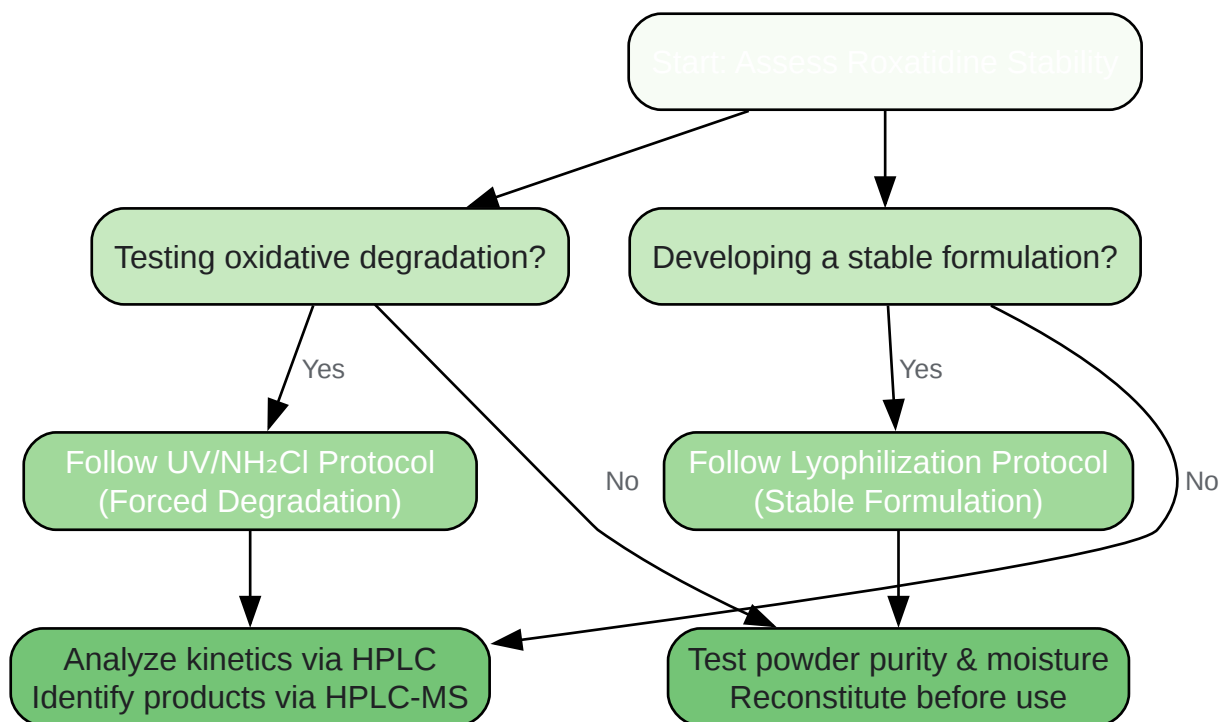
- Prepare a **lyophilized powder** containing **roxatidine** and a stabilizer like glycine.
- Store the powder under appropriate conditions (e.g., refrigerated, protected from light).
- **Reconstitute the powder with water** immediately before use in your experiment to minimize degradation.

What reactive species are most important in roxatidine oxidation? In advanced oxidation processes like UV/ NH_2Cl [1]:

- **$\cdot\text{OH}$ (hydroxyl radical)** is the most significant contributor to degradation due to its high reaction rate with **roxatidine**.
- **$\text{Cl}\cdot$ (chlorine radical)** also plays a notable role.
- The contribution of **$\cdot\text{NO}$ (nitric oxide)** is comparatively minor.

Experimental Workflow for Stability Testing

The following diagram illustrates the decision-making workflow for assessing **roxatidine** stability:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Structural dependent degradation of histamine H2-receptor ... [sciencedirect.com]
2. CN102793679B - Roxatidine acetate hydrochloride... - Google Patents [patents.google.com]

To cite this document: Smolecule. [Roxatidine Degradation Kinetics and Stabilization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579432#roxatidine-stability-in-aqueous-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com